

Technical Support Center: Antisense Oligonucleotide Therapeutics

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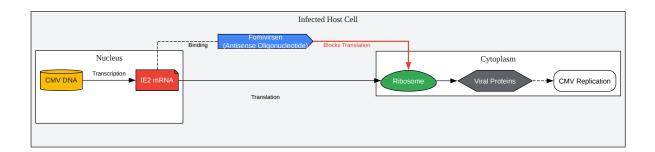
This technical support center provides guidance for researchers, scientists, and drug development professionals working with antisense oligonucleotide therapies, using Fomivirsen for the treatment of Cytomegalovirus (CMV) retinitis as a case study.

Frequently Asked Questions (FAQs)

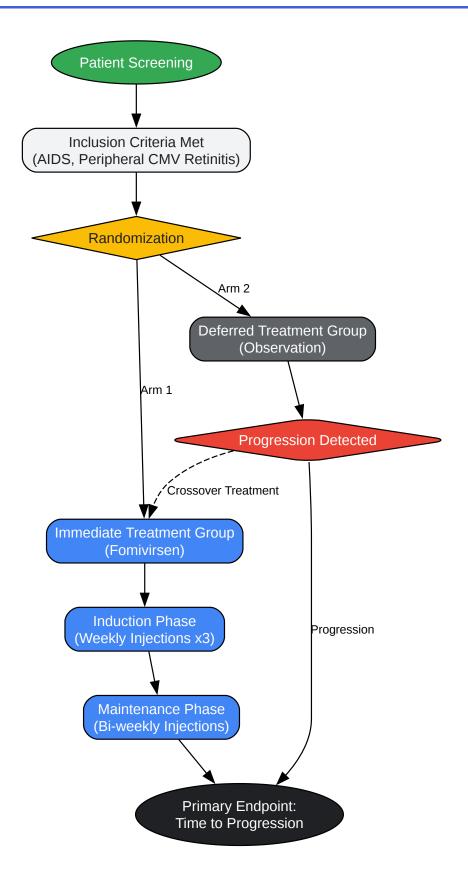
Q1: What is the mechanism of action for an antisense oligonucleotide like Fomivirsen?

A1: Fomivirsen is a 21-nucleotide phosphorothioate oligonucleotide that functions via an antisense mechanism.[1] It is designed to be complementary to a specific messenger RNA (mRNA) sequence of the human cytomegalovirus (CMV).[2] By binding to the target mRNA, it prevents the translation of viral proteins that are essential for the replication of the virus.[2] Specifically, it targets the immediate-early region 2 (IE2) mRNA of human CMV, which is crucial for the transactivation of other viral genes.[2]









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References

- 1. Fomivirsen a phosphorothioate oligonucleotide for the treatment of CMV retinitis PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. youtube.com [youtube.com]
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